

In-depth Technical Guide: Molecular Weight of 1-Decanol-d2-2

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Compound of Interest

Compound Name: 1-Decanol-d2-2

Cat. No.: B12372027

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This document provides a concise technical summary of the molecular weight and related properties of **1-Decanol-d2-2**, a deuterated form of 1-Decanol.

Chemical Identity and Properties

1-Decanol-d2-2 is a stable isotope-labeled version of 1-Decanol, where two hydrogen atoms on the second carbon have been replaced by deuterium. This isotopic substitution is a valuable tool in various research applications, including metabolic studies, reaction mechanism analysis, and as an internal standard in mass spectrometry.

Quantitative Data Summary

The key quantitative data for **1-Decanol-d2-2** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	160.29	[1][2]
Chemical Formula	C ₁₀ H ₂₀ D ₂ O	[1][2]
CAS Number	1335435-63-6	[1][2]

For comparison, the non-deuterated 1-Decanol has a molecular formula of $C_{10}H_{22}O$ and a molecular weight of approximately 158.28 g/mol .^[3]^[4]^[5]

Experimental Protocols

This document focuses on the intrinsic molecular properties of **1-Decanol-d2-2**. As such, experimental protocols for its synthesis or use are beyond the current scope. Researchers should refer to specific literature or manufacturer's guidelines for detailed experimental procedures.

Signaling Pathways and Logical Relationships

The determination of a molecule's weight is a fundamental calculation based on its atomic composition and does not involve biological signaling pathways or complex experimental workflows. Therefore, a corresponding diagram is not applicable.

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